

Application Notes and Protocols: Preparation of Apigravin Stock Solution

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Compound of Interest

Compound Name: *Apigravin*

Cat. No.: *B12404473*

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Introduction

Apigravin is a natural product belonging to the class of 7-hydroxycoumarins.[1] It has been identified in plants such as wild celery (*Apium graveolus*).[1][2] As with many natural compounds, robust and reproducible experimental results depend on the correct preparation of stock solutions. This document provides a detailed protocol for the preparation of an **Apigravin** stock solution for use in in vitro and in vivo studies. Due to limited published data on **Apigravin**, this protocol is based on its predicted physicochemical properties and general laboratory best practices for similar compounds.[1]

Physicochemical Properties of Apigravin

A summary of the key chemical and physical properties of **Apigravin** is presented in Table 1. Understanding these properties, particularly its low predicted water solubility, is crucial for selecting an appropriate solvent for the stock solution.[1]

Property	Value	Source
Molecular Formula	C ₁₅ H ₁₆ O ₄	[1][3][4][5]
Molecular Weight	260.29 g/mol	[3]
IUPAC Name	7-hydroxy-8-methoxy-6-(3-methylbut-2-en-1-yl)-2H-chromen-2-one	[1]
CAS Number	72963-64-5	[5][6]
Appearance	Solid	[6]
Melting Point	167 - 169 °C	[6]
Predicted Water Solubility	0.039 g/L	[1]
Predicted logP	2.91	[1]

Experimental Protocol: Preparation of a 10 mM Apigravin Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Apigravin** in dimethyl sulfoxide (DMSO). DMSO is recommended due to the predicted low aqueous solubility of **Apigravin**. Researchers should, however, perform their own solubility tests for their specific experimental needs.

Materials:

- **Apigravin** (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous, cell culture grade
- Analytical balance
- Spatula
- Microcentrifuge tubes or amber glass vials

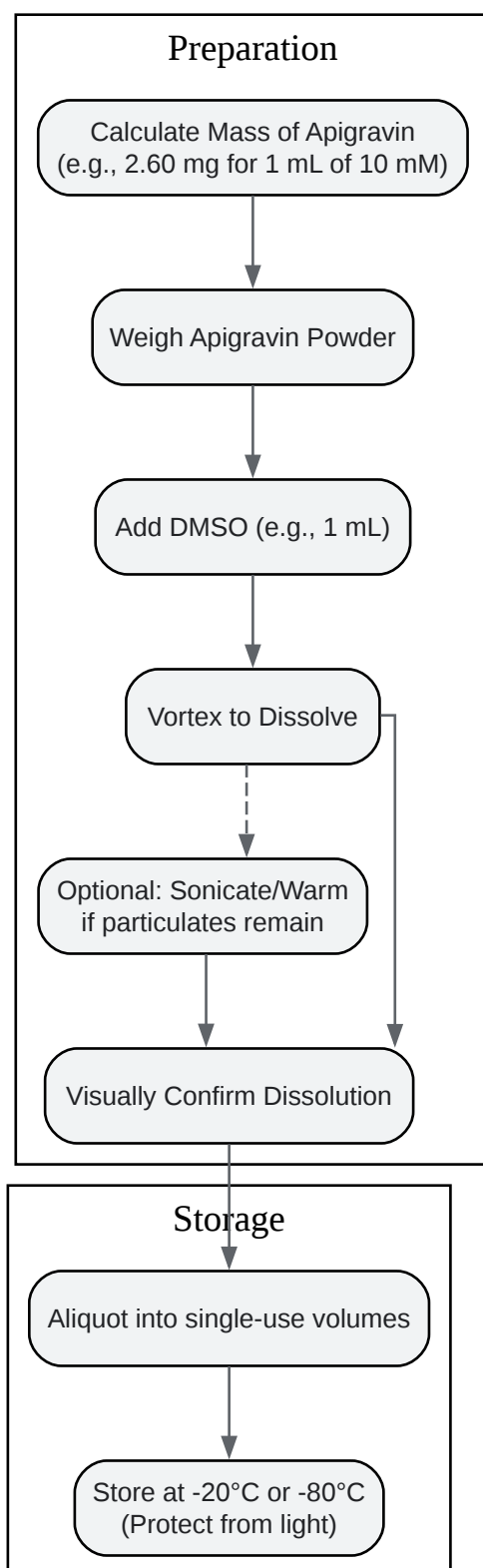
- Pipettors and sterile pipette tips
- Vortex mixer
- Water bath or sonicator (optional)

Procedure:

- Determine the required mass of **Apigravin**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 260.29 \text{ g/mol} \times 1000 \text{ mg/g} = 2.60 \text{ mg}$
- Weighing **Apigravin**:
 - Tare a clean, dry microcentrifuge tube or amber vial on the analytical balance.
 - Carefully weigh out 2.60 mg of **Apigravin** powder into the tube.
- Dissolving **Apigravin**:
 - Add 1 mL of anhydrous, cell culture grade DMSO to the tube containing the **Apigravin** powder.
 - Cap the tube securely.
 - Vortex the solution vigorously for 1-2 minutes to facilitate dissolution.
- Ensuring Complete Dissolution (Optional but Recommended):
 - Visually inspect the solution for any undissolved particles.
 - If particles remain, briefly sonicate the solution or warm it in a water bath at 37°C for 5-10 minutes. Vortex again.
- Storage of Stock Solution:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C or -80°C in tightly sealed, light-protected tubes (amber tubes or tubes wrapped in foil).
- Properly stored, the stock solution should be stable for several months. It is advisable to check for precipitation upon thawing.

Workflow for **Apigravin** Stock Solution Preparation

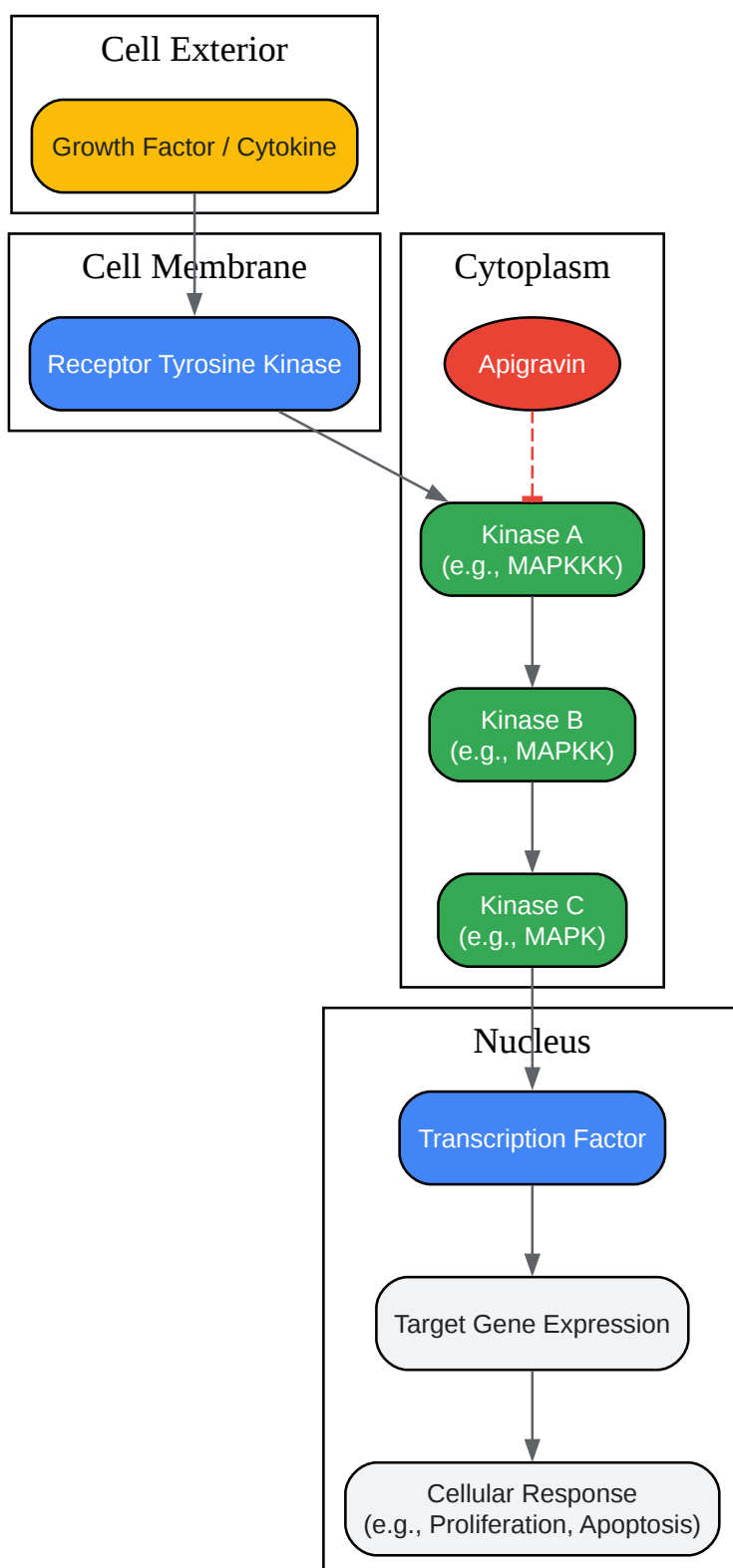


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Caption: Workflow for preparing a 10 mM **Apigravin** stock solution in DMSO.

Hypothetical Signaling Pathway Modulation

While the specific molecular targets of **Apigravin** are not well-documented, many natural products, including coumarins, are known to modulate intracellular signaling pathways, such as those involving protein kinases. The diagram below illustrates a generalized kinase signaling pathway that could potentially be inhibited by a compound like **Apigravin**, leading to downstream effects on gene expression and cellular processes. This is a hypothetical representation and has not been experimentally validated for **Apigravin**.



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Caption: Hypothetical inhibition of a generic kinase cascade by **Apigravin**.

Safety Precautions

- Always handle **Apigravin** powder in a chemical fume hood or with appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.
- Consult the Safety Data Sheet (SDS) for **Apigravin** for detailed safety and handling information.
- DMSO is readily absorbed through the skin and can carry dissolved compounds with it. Avoid direct contact with the skin.

Conclusion

This document provides a foundational protocol for the preparation of **Apigravin** stock solutions. Given the limited specific data available for **Apigravin**, researchers are encouraged to perform small-scale solubility tests in various solvents (e.g., ethanol, methanol) to determine the optimal conditions for their specific experimental setup. The provided workflow and hypothetical pathway diagram serve as a guide for the rational use of **Apigravin** in research settings.

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